

# Physical characteristics of solid Ammonium bromide-d4.

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## Compound of Interest

Compound Name: Ammonium bromide-d4

Cat. No.: B12404938

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An In-depth Technical Guide to the Physical Characteristics of Solid **Ammonium Bromide-d4**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ammonium bromide-d4** ( $\text{ND}_4\text{Br}$ ) is the deuterated isotopic analog of ammonium bromide, where the four hydrogen atoms of the ammonium cation have been replaced with deuterium.<sup>[1]</sup> With the CAS Number 12265-06-4 and a molecular formula of  $\text{BrD}_4\text{N}$ , this compound is a white, crystalline solid at room temperature.<sup>[1]</sup> Due to the different nuclear properties of deuterium compared to protium,  $\text{ND}_4\text{Br}$  is of particular interest in various scientific fields. It is frequently used as an internal standard for quantitative analysis by NMR or mass spectrometry, in neutron scattering studies to probe crystal structures and dynamics, and in research investigating isotope effects in chemical and physical processes.<sup>[1][2]</sup> Like its non-deuterated counterpart, it is an ionic compound, forming a crystal lattice structure.

## Physical and Chemical Properties

The fundamental physical properties of solid **Ammonium bromide-d4** are summarized below. These characteristics are essential for handling, storage, and application in experimental setups.

Property	Value	Source(s)
CAS Number	12265-06-4	
Molecular Formula	ND <sub>4</sub> Br	
Molecular Weight	101.97 g/mol	
Appearance	White crystalline solid	
Density	2.528 g/mL (at 25 °C)	
Melting Point	452 °C (sublimes)	
Solubility	Soluble in water	
Isotopic Purity	≥98 atom % D	

## Crystallography and Phase Transitions

Solid ND<sub>4</sub>Br is known to exhibit polymorphism, meaning it can exist in different crystal structures depending on temperature and pressure. These structural changes, or phase transitions, are a defining physical characteristic of the material and are associated with changes in the ordering of the deuterated ammonium (ND<sub>4</sub><sup>+</sup>) ion tetrahedra within the crystal lattice. Heat capacity measurements of ND<sub>4</sub>Br show distinct maxima that correspond to these polymorphic transitions. At ambient pressure, the compound undergoes several temperature-induced phase transitions.

A study investigating the spin-lattice relaxation time of ND<sub>4</sub>Br identified a lambda transition as well as a low-temperature phase change occurring at 169 K. Neutron diffraction studies have been employed to characterize the average and local structures during these transitions, confirming a sequence of IV → III → II on warming at ambient pressure.

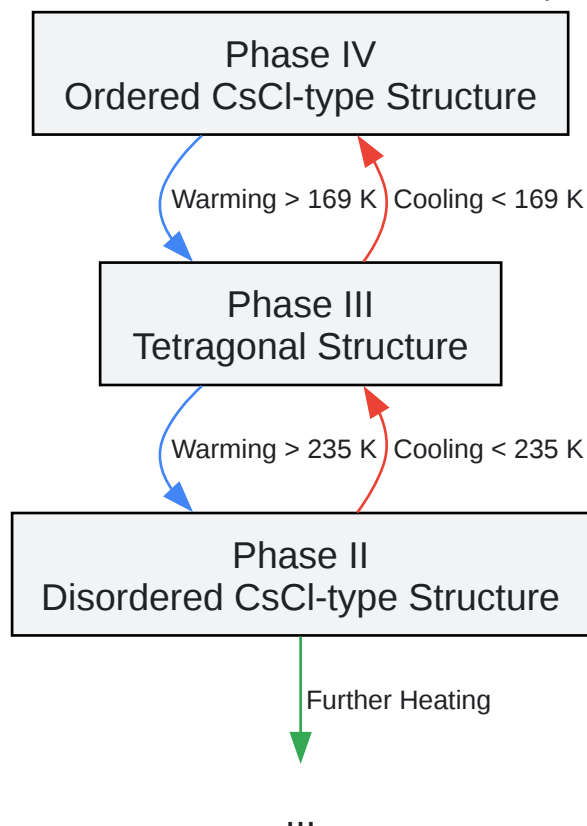
This table summarizes the known crystallographic phases at ambient pressure. Note that detailed lattice parameters can be highly dependent on the precise temperature of measurement.

Phase	Temperature Range	Crystal System (Tentative)	Key Features
Phase II	> 235 K	Cubic (CsCl-type)	Disordered ND <sub>4</sub> <sup>+</sup> ions.
Phase III	~169 K - 235 K	Tetragonal	Partially ordered ND <sub>4</sub> <sup>+</sup> ions.
Phase IV	< 169 K	Cubic (CsCl-type)	Ordered ND <sub>4</sub> <sup>+</sup> ions.

## Visualization of Thermal Phase Transitions

The following diagram illustrates the logical relationship between temperature and the crystal structure of solid **Ammonium bromide-d4** at ambient pressure, showing the transitions between its known polymorphic phases.

Phase Transitions of Solid ND<sub>4</sub>Br with Temperature



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## References

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